

Application Notes and Protocols for Tnik&map4K4-IN-1 Stock Solution

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Compound of Interest

Compound Name: Tnik&map4K4-IN-1

Cat. No.: B12386228

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of the dual inhibitor **Tnik&map4K4-IN-1**. Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

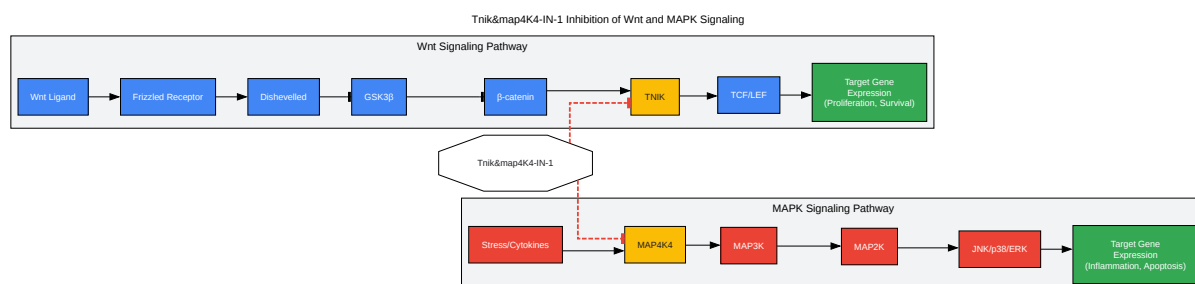
Compound Information

Tnik&map4K4-IN-1 is a potent dual inhibitor of Traf2 and NCK-interacting kinase (TNIK) and Mitogen-activated protein kinase kinase kinase kinase 4 (MAP4K4).^{[1][2][3]} It has demonstrated inhibitory activity in the nanomolar range, making it a valuable tool for studying the roles of TNIK and MAP4K4 in various signaling pathways implicated in cancer and fibrosis.^{[1][2]}

Property	Value	Reference
Molecular Formula	C25H23FN4O3	
Molecular Weight	446.47 g/mol	
CAS Number	2478592-86-6	
Appearance	Off-white to light brown solid	
Purity	>98% (typically assessed by HPLC)	
IC50 (TNIK)	1.29 nM	
IC50 (MAP4K4/HGK)	<10 nM	

Signaling Pathways

Tnik&map4K4-IN-1 targets two key kinases, TNIK and MAP4K4, which are involved in distinct but important cellular signaling pathways. TNIK is a crucial component of the Wnt signaling pathway, which is fundamental for cell proliferation, differentiation, and growth. Dysregulation of the Wnt pathway is a hallmark of numerous cancers. MAP4K4 is an upstream regulator of several mitogen-activated protein kinase (MAPK) cascades, including the JNK, p38, and ERK1/2 pathways. These pathways are involved in cellular responses to a wide array of stimuli and play significant roles in inflammation, cell migration, and survival.



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Figure 1: Tnik&map4K4-IN-1 inhibits both the Wnt and MAPK signaling pathways.

Experimental Protocols

Materials

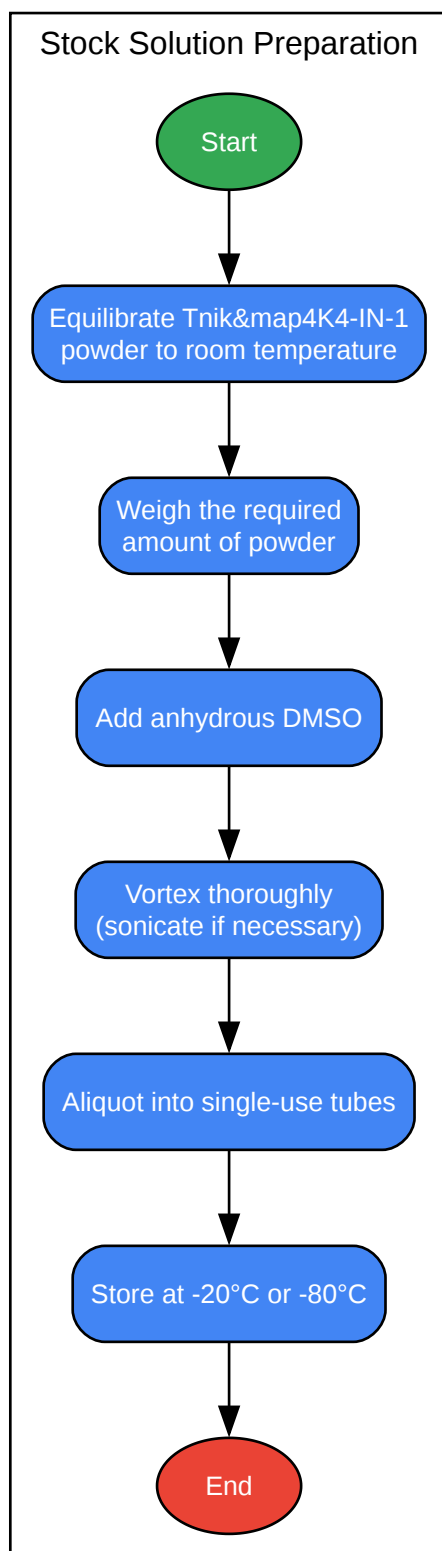
- Tnik&map4K4-IN-1 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

- Pipettes and sterile filter tips

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Tnik&map4K4-IN-1** in DMSO.

- Acclimatization: Allow the vial of **Tnik&map4K4-IN-1** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **Tnik&map4K4-IN-1** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.46 mg of the compound.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 446.47 \text{ g/mol} = 4.46 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed compound. For a 10 mM stock solution from 4.46 mg of **Tnik&map4K4-IN-1**, add 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly for at least 2 minutes to ensure complete dissolution. If the compound does not fully dissolve, brief sonication in a water bath may be used to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile, clearly labeled microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month). Protect the vials from light.



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Figure 2: Experimental workflow for preparing **Tnik&map4K4-IN-1** stock solution.

Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be serially diluted to the desired final concentration in the appropriate cell culture medium. It is crucial to maintain the final DMSO concentration in the assay below 0.5%, as higher concentrations can be toxic to cells. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

- **Thawing:** Thaw a single aliquot of the stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the DMSO stock solution in cell culture medium to achieve the desired final concentration. It is recommended to perform intermediate dilutions rather than a single large dilution to ensure accuracy.
- **Mixing:** Gently mix the working solution by pipetting or inverting the tube. Avoid vigorous vortexing, which can be detrimental to cells.
- **Immediate Use:** It is best practice to prepare working solutions fresh for each experiment and use them immediately.

Best Practices and Troubleshooting

- **Solvent Quality:** Always use high-purity, anhydrous DMSO to prepare stock solutions. Hygroscopic DMSO can significantly impact the solubility of the product.
- **Precipitation:** If precipitation is observed in the stock solution upon thawing, gently warm the vial to 37°C and vortex to redissolve the compound. If precipitation occurs upon dilution into aqueous buffers, consider lowering the final concentration or optimizing the co-solvent system.
- **Stability:** Avoid repeated freeze-thaw cycles. Do not store stock solutions in a frost-free freezer, as the temperature fluctuations can degrade the compound.
- **Light Sensitivity:** Protect stock and working solutions from light to prevent photodegradation.
- **Safety:** **Tnik&map4K4-IN-1** is a bioactive molecule. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.

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References

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